

Schisanlignone C: A Technical Guide to its Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Schisanlignone C

Cat. No.: B2717907

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Introduction

Schisanlignone C is a dibenzocyclooctadiene lignan, a class of secondary metabolites found in plants of the Schisandra genus. These compounds are of significant interest to the scientific community due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of the natural sources of **Schisanlignone C**, its biosynthetic pathway, and the experimental methodologies used for its study.

Natural Sources of Schisanlignone C

Schisanlignone C, along with other bioactive lignans, is primarily isolated from plants belonging to the Schisandraceae family. The principal sources are the fruits and stems of various Schisandra species.

Table 1: Natural Sources of **Schisanlignone C** and Other Dibenzocyclooctadiene Lignans

Plant Species	Plant Part	Major Dibenzocyclooctadiene Lignans Identified	Reference
Schisandra rubriflora	Fruits, Stems	Schisanlignone C, Rubrisandrin A and B, Gomisin J, Schisantherin A	[1]
Schisandra chinensis	Fruits, Stems, Leaves	Schisandrin, Schisandrin C, Gomisin A, Deoxyschisandrin, γ-Schisandrin	[2][3]
Schisandra sphenanthera	Fruits	Schisandrin, Gomisin A, Schisantherin A	[4]

Quantitative Analysis of Schisanlignone C and Related Lignans

The concentration of **Schisanlignone C** and other lignans can vary significantly depending on the plant species, the part of the plant used, geographical location, and harvesting time. High-performance liquid chromatography (HPLC) and ultra-high-performance liquid chromatography-mass spectrometry (UHPLC-MS/MS) are the primary analytical techniques for the quantitative determination of these compounds.[2][5]

Table 2: Quantitative Data of Selected Lignans in Schisandra Species

Lignan	Plant Species	Plant Part	Concentration (mg/g dry weight unless otherwise specified)	Analytical Method	Reference
Schisandrin C	Schisandra chinensis	Fruits	0.0456 (in a mixed standard)	HPLC	[2]
Schisandrin C	Schisandra rubriflora	In vitro cultures	Up to 5.24 mg/100 g DW	UHPLC-MS/MS	[6]
Gomisin N	Schisandra rubriflora	Fruits	518 mg/100 g DW	UHPLC-MS/MS	[7]
Schisanhenol	Schisandra rubriflora	Fruits	454 mg/100 g DW	UHPLC-MS/MS	[7]
Gomisin G	Schisandra rubriflora	Fruits	197 mg/100 g DW	UHPLC-MS/MS	[7]
Schisandrin A	Schisandra rubriflora	Fruits	167 mg/100 g DW	UHPLC-MS/MS	[7]
Gomisin O	Schisandra rubriflora	Fruits	150 mg/100 g DW	UHPLC-MS/MS	[7]
Schizandrin	Schizandra chinensis	Fruits	8.41 ± 0.30	HPLC	[8]
Gomisin A	Schizandra chinensis	Fruits	3.01 ± 0.13	HPLC	[8]
Deoxyschizandrin	Schizandra chinensis	Fruits	1.06 ± 0.05	HPLC	[8]
Gomisin N	Schizandra chinensis	Fruits	7.69 ± 0.30	HPLC	[8]

Wuweizisu C	Schizandra chinensis	Fruits	1.68 ± 0.06	HPLC	[8]
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Biosynthesis of Schisanlignone C

The biosynthesis of dibenzocyclooctadiene lignans, including **Schisanlignone C**, is a complex process that is not yet fully elucidated. The proposed pathway originates from the general phenylpropanoid pathway, with coniferyl alcohol serving as a key precursor.[9][10]

Phenylpropanoid Pathway and Monolignol Formation

The biosynthesis begins with the amino acid L-phenylalanine, which is converted to coniferyl alcohol through a series of enzymatic steps. This part of the pathway is well-established and shared with the biosynthesis of other phenylpropanoids like lignin.

Hypothetical Biosynthetic Pathway of Dibenzocyclooctadiene Lignans

The pathway from coniferyl alcohol to dibenzocyclooctadiene lignans is considered hypothetical and is an active area of research.[9][10] A key initial step that commits coniferyl alcohol to this specific pathway is its acetylation to coniferyl acetate, catalyzed by coniferyl alcohol acyltransferase (CFAT), an enzyme identified in *Schizandra chinensis*. [9][10][11]

The subsequent steps are thought to involve the oxidative coupling of two coniferyl alcohol-derived units to form a dibenzylbutane scaffold, which then undergoes further cyclization and modifications to yield the characteristic dibenzocyclooctadiene ring system of **Schisanlignone C**. The precise enzymes and intermediates involved in these later stages are still under investigation.



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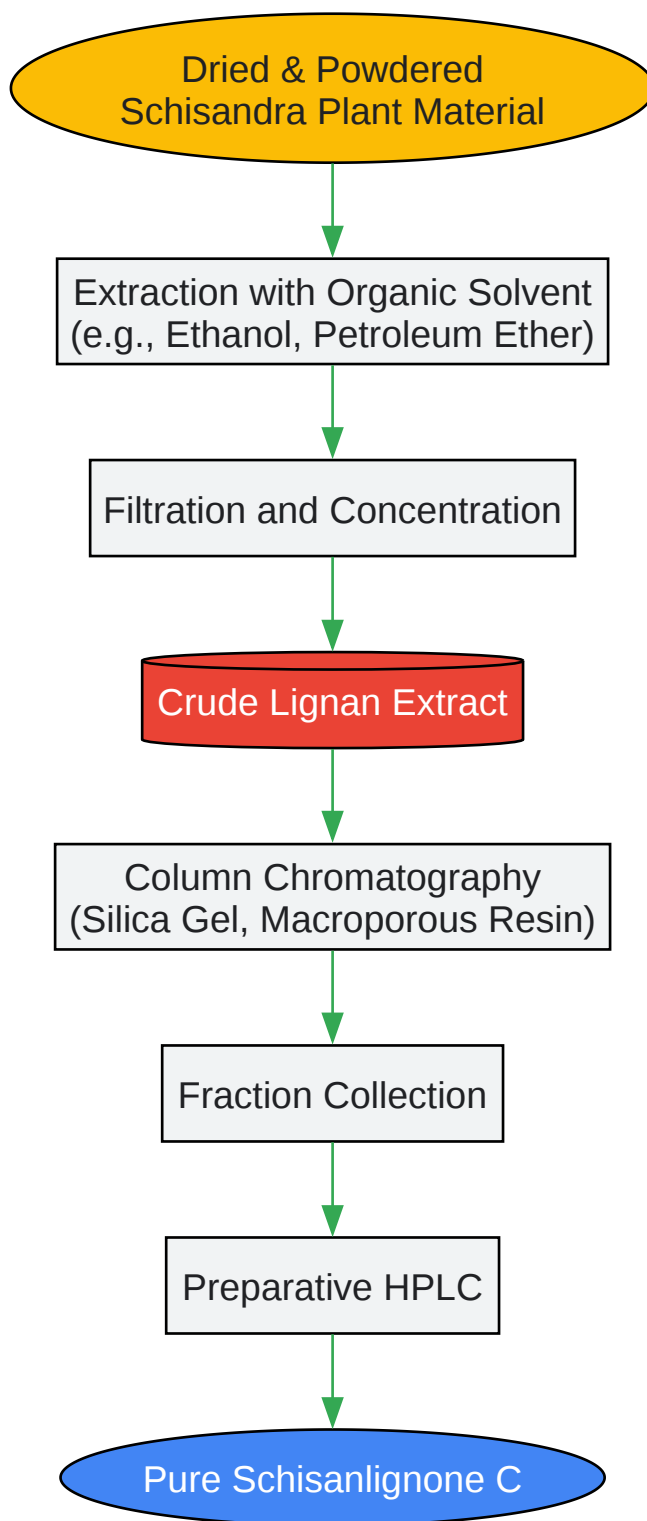
Hypothetical biosynthetic pathway of **Schisanlignone C**.

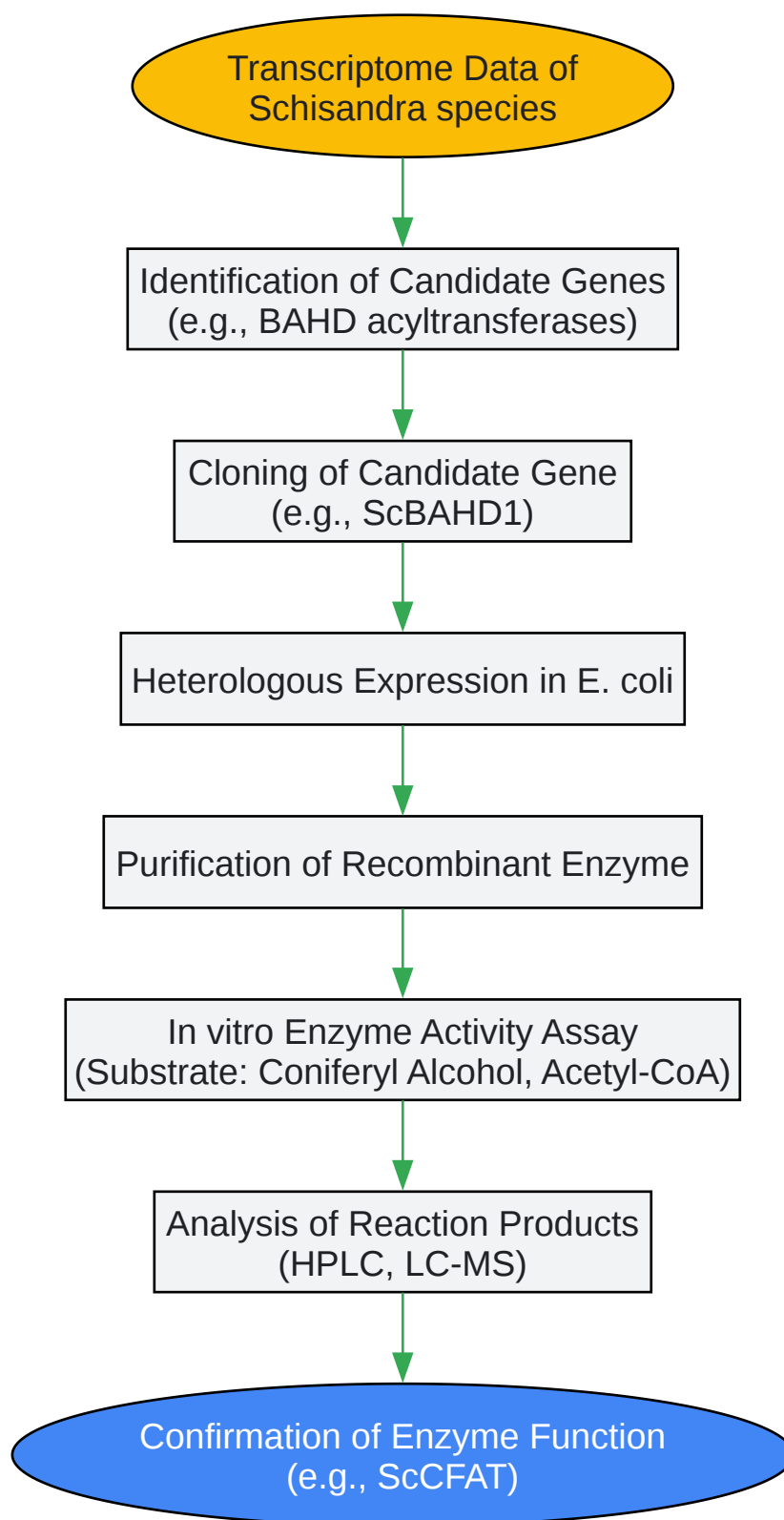
Experimental Protocols

Isolation and Purification of **Schisanlignone C**

The following is a generalized protocol for the isolation and purification of lignans from Schisandra species, which can be adapted for **Schisanlignone C**.

Experimental Workflow for Lignan Isolation





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References

- 1. researchgate.net [researchgate.net]
- 2. Simultaneous determination of eleven characteristic lignans in Schisandra chinensis by high-performance liquid chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Isolation and purification of schisandrol A from the stems of Schisandra chinensis and cytotoxicity against human hepatocarcinoma cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Targeted Lignan Profiling and Anti-Inflammatory Properties of Schisandra rubriflora and Schisandra chinensis Extracts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. Schisandra rubriflora Fruit and Leaves as Promising New Materials of High Biological Potential: Lignan Profiling and Effect-Directed Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Quantitative Determination of Lignans from Schizandra chinensis by HPLC -Korean Journal of Pharmacognosy | Korea Science [koreascience.kr]
- 9. Identification, Molecular Cloning, and Functional Characterization of a Coniferyl Alcohol Acyltransferase Involved in the Biosynthesis of Dibenzocyclooctadiene Lignans in Schisandra chinensis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Identification, Molecular Cloning, and Functional Characterization of a Coniferyl Alcohol Acyltransferase Involved in the Biosynthesis of Dibenzocyclooctadiene Lignans in Schisandra chinensis [frontiersin.org]
- 11. Identification, Molecular Cloning, and Functional Characterization of a Coniferyl Alcohol Acyltransferase Involved in the Biosynthesis of Dibenzocyclooctadiene Lignans in Schisandra chinensis - PubMed [pubmed.ncbi.nlm.nih.gov]
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